

Technical Profile: N-(2-Bromophenyl)-3-phenylprop-2-enamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-bromophenyl)-3-phenylprop-2-enamide*

CAS No.: 71910-51-5

Cat. No.: B1269319

[Get Quote](#)

Synonyms: N-(2-Bromophenyl)cinnamamide; 2'-Bromocinnamanilide CAS Registry Number: 71910-51-5 Molecular Formula: $C_{15}H_{12}BrNO$ Molecular Weight: 302.17 g/mol

Executive Summary

N-(2-Bromophenyl)-3-phenylprop-2-enamide is a lipophilic N-aryl cinnamamide derivative characterized by the presence of an α,β -unsaturated amide moiety and an ortho-brominated aromatic ring. It serves as a critical chemical scaffold in medicinal chemistry, specifically in the development of antimicrobial agents, CNS-active anticonvulsants, and Nrf2 activators for cytoprotection.

Unlike its para-substituted analogs, the ortho-bromo substituent introduces significant steric strain, forcing the N-phenyl ring out of planarity with the amide linkage. This "ortho-effect" modulates metabolic stability and receptor binding kinetics, making it a valuable probe in Structure-Activity Relationship (SAR) studies targeting the transient receptor potential (TRP) channels and bacterial efflux pumps.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7]

The compound exists predominantly as the (E)-isomer (trans) due to the thermodynamic stability of the cinnamoyl double bond.

Property	Value	Note
IUPAC Name	(2E)-N-(2-bromophenyl)-3-phenylprop-2-enamide	Standard configuration
Melting Point	124–128 °C (Typical range for class)	Crystalline solid
LogP (Calc)	~4.35	High lipophilicity
H-Bond Donors	1 (Amide NH)	Critical for binding
H-Bond Acceptors	1 (Carbonyl O)	
Rotatable Bonds	3	Restricted by conjugation
Topological PSA	29.1 Å ²	Good BBB permeability potential

Synthetic Methodologies

To ensure high purity (>98%) for biological screening, the Acyl Chloride Method is the preferred protocol due to its atom economy and ease of purification. Alternatively, Steglich Coupling is used when functional group tolerance is required.

Protocol A: Acyl Chloride Condensation (Standard)

Principle: Nucleophilic acyl substitution of cinnamoyl chloride by 2-bromoaniline in the presence of a weak base to scavenge HCl.

Reagents:

- Cinnamoyl chloride (1.0 equiv)

- 2-Bromoaniline (1.0 equiv)
- Pyridine or Triethylamine (1.2 equiv)
- Dichloromethane (DCM) (Solvent, anhydrous)

Step-by-Step Workflow:

- Preparation: Dissolve 2-bromoaniline (10 mmol) in anhydrous DCM (20 mL) containing pyridine (12 mmol) under nitrogen atmosphere.
- Addition: Cool the solution to 0°C. Add cinnamoyl chloride (10 mmol) dropwise over 15 minutes to prevent exotherms.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Quench: Wash the reaction mixture successively with 1N HCl (to remove pyridine), sat. NaHCO₃, and brine.
- Purification: Dry the organic layer over MgSO₄, concentrate in vacuo, and recrystallize from Ethanol/Water to yield white needles.

Protocol B: Steglich Coupling (Mild)

Principle: Carbodiimide-mediated coupling of cinnamic acid.^[1]

- Reagents: Cinnamic acid, 2-Bromoaniline, DCC, DMAP (cat.), DCM.
- Note: Requires removal of dicyclohexylurea (DCU) byproduct; less ideal for scale-up but useful for sensitive derivatives.

Visualization: Synthesis Logic Flow



[Click to download full resolution via product page](#)

Figure 1: Step-wise logic for the Acyl Chloride synthesis pathway.

Spectroscopic Characterization

Verification of the structure requires confirming the trans-alkene geometry and the amide linkage.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Amide NH: Singlet at δ 9.5–10.0 ppm (Exchangeable with D_2O).
 - Vinylic Protons: Two doublets at δ 6.8 and 7.6 ppm with a coupling constant Hz, diagnostic of the (E)-configuration.
 - Aromatic Region: Multiplets at δ 7.1–7.7 ppm. The 2-bromo substituent causes a downfield shift of the adjacent H-3 proton and the H-6 proton (ortho to amine).
- IR Spectroscopy (KBr):
 - Amide I (C=O): Strong band at 1660–1670 cm^{-1} .
 - Amide II (N-H bend): ~ 1540 cm^{-1} .
 - N-H Stretch: 3250–3300 cm^{-1} .
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: m/z 302.0/304.0 (1:1 isotopic pattern characteristic of Bromine).

Biological Potential & Mechanism of Action[8][9][10]

The pharmacological utility of N-(2-bromophenyl)cinnamamide stems from its dual nature as a Michael Acceptor and a lipophilic scaffold.

Nrf2 Pathway Activation (Cytoprotection)

Cinnamamides act as electrophiles that react with specific cysteine residues (e.g., Cys151) on Keap1. This interaction disrupts the Keap1-Nrf2 complex, allowing Nrf2 to translocate to the

nucleus and upregulate Antioxidant Response Element (ARE) genes (HO-1, NQO1).

- Relevance: The α,β -unsaturated ketone is the "warhead." The 2-bromo group modulates the electrophilicity and lipophilicity, potentially enhancing cell membrane penetration compared to more polar analogs.

Antimicrobial & Efflux Pump Inhibition

Lipophilic cinnamamides have shown efficacy against *S. aureus* and *M. tuberculosis*.

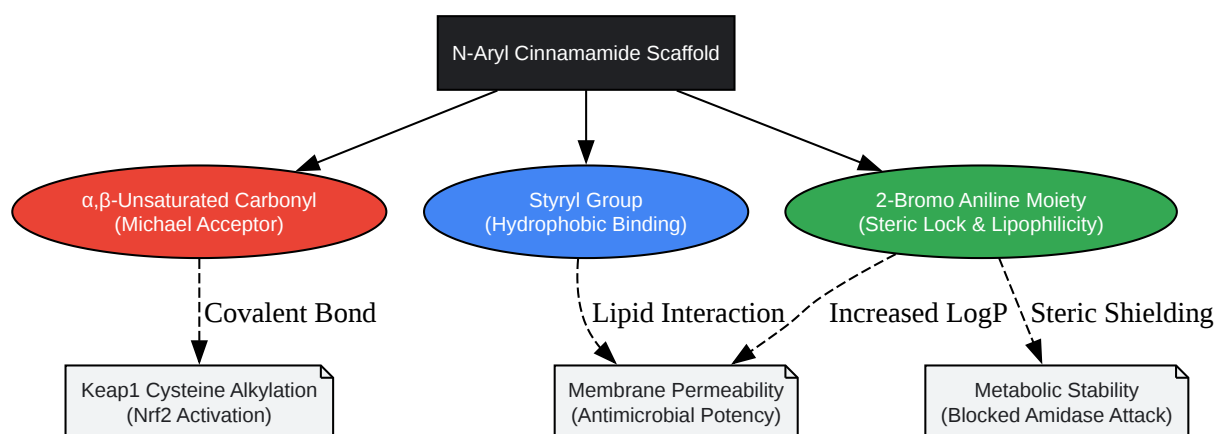
- Mechanism: They likely disrupt bacterial membrane integrity or inhibit efflux pumps (NorA), restoring sensitivity to antibiotics like ciprofloxacin. The bulky bromine atom increases the partition coefficient (LogP), facilitating accumulation within the lipid bilayer of the bacterial cell wall.

Structure-Activity Relationship (SAR) Model

The 2-bromo substituent is critical for conformational locking.

- Ortho-Effect: The steric bulk prevents the N-phenyl ring from being coplanar with the amide group. This twisted conformation can improve selectivity by preventing binding to flat, intercalating targets (like DNA) while favoring hydrophobic pockets in enzymes or receptors.

Visualization: Pharmacophore & SAR Logic



[Click to download full resolution via product page](#)

Figure 2: Pharmacophore dissection highlighting the functional role of the 2-bromo substituent.

Safety & Handling

- GHS Classification: Warning.[2][3]
- Hazards: H302 (Harmful if swallowed), H315 (Skin irritation), H319 (Eye irritation).
- Storage: Store at 2–8°C, sealed, away from light. The double bond is susceptible to photo-isomerization (E to Z) upon prolonged UV exposure.

References

- BLD Pharm. (n.d.). N-(2-Bromophenyl)cinnamamide Product Specifications. Retrieved from
- ChemicalBook. (n.d.). **N-(2-BROMOPHENYL)-3-PHENYLPROP-2-ENAMIDE** Properties and CAS 71910-51-5. Retrieved from
- Lee, J. H., et al. (2021). N-Phenyl Cinnamamide Derivatives Protect Hepatocytes against Oxidative Stress by Inducing Cellular Glutathione Synthesis via Nuclear Factor (Erythroid-Derived 2)-Like 2 Activation.[4] *Molecules*, 26(4), 1027. Retrieved from
- Pospisilova, S., et al. (2020). Synthesis and Spectrum of Biological Activities of Novel N-arylcinnamamides. *Molecules*, 25(6), 1332. Retrieved from
- PubChem. (n.d.).[2] N-(3-bromophenyl)prop-2-enamide Compound Summary (Analogous Structure Reference). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. New Cinnamamide and Derivatives as New Larvicides against Aedes aegypti Vector Larvae: Facile Synthesis, In Silico Study, In Vitro Noncytotoxicity, and Nontoxicity against Zebrafish - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. N-\(3-bromophenyl\)prop-2-enamide | C₉H₈BrNO | CID 21657832 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 71910-51-5|N-\(2-Bromophenyl\)cinnamamide|BLD Pharm \[bldpharm.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Profile: N-(2-Bromophenyl)-3-phenylprop-2-enamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269319/docs#technical-profile-n-2-bromophenyl-3-phenylprop-2-enamide\]](https://www.benchchem.com/product/b1269319/docs#technical-profile-n-2-bromophenyl-3-phenylprop-2-enamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check